

Pomalidomide 4'-PEG6-azide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Pomalidomide 4'-PEG6-azide

Cat. No.: B12379348

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This technical guide provides an in-depth overview of **Pomalidomide 4'-PEG6-azide**, a crucial building block for the development of Proteolysis-Targeting Chimeras (PROTACs). Tailored for researchers, scientists, and drug development professionals, this document details the compound's properties, synthesis, and application in targeted protein degradation, supported by experimental protocols and pathway visualizations.

Pomalidomide 4'-PEG6-azide is a functionalized E3 ligase ligand that incorporates a pomalidomide moiety, which binds to the Cereblon (CRBN) E3 ubiquitin ligase.[1] This is connected via a six-unit polyethylene glycol (PEG6) linker to a terminal azide group, enabling covalent conjugation to a target protein ligand through "click chemistry".[2][3] This versatile tool is instrumental in the synthesis of PROTACs, which are designed to hijack the cell's ubiquitin-proteasome system to selectively degrade proteins of interest.

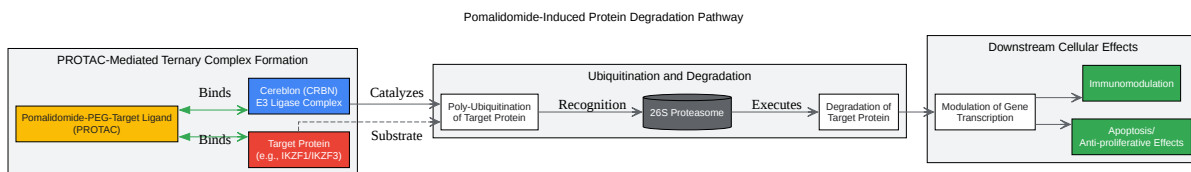
Core Data Presentation

A summary of the key quantitative data for **Pomalidomide 4'-PEG6-azide** is presented in the table below for easy reference and comparison.

Parameter	Value	Reference(s)
CAS Number	2624181-62-8	[1]
Molecular Weight	606.63 g/mol	
Molecular Formula	C ₂₇ H ₃₈ N ₆ O ₁₀	
Purity	≥95% (HPLC)	

Mechanism of Action and Signaling Pathways

Pomalidomide-based PROTACs exert their effect by inducing the proximity of a target protein to the CRBN E3 ubiquitin ligase complex.[4][5] Pomalidomide itself binds to CRBN, redirecting the ligase's activity towards neo-substrates, notably the lymphoid transcription factors Ikaros (IKZF1) and Aiolos (IKZF3).[6][7][8] This leads to their ubiquitination and subsequent degradation by the proteasome.[6][9] The degradation of these transcription factors results in downstream effects, including anti-proliferative and pro-apoptotic activities in cancer cells, as well as immunomodulatory responses.[7][10]



PROTAC Synthesis and Validation Workflow



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